

Application Notes and Protocols: Preparation of OPC-14523 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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Audience: Researchers, scientists, and drug development professionals.

Introduction

OPC-14523 hydrochloride is a novel, orally active compound with a multi-target profile, showing high affinity for sigma receptors ($\sigma 1$ and $\sigma 2$), the serotonin 1A (5-HT_{1A}) receptor, and the serotonin transporter.[1][2][3] It is classified as a serotonin reuptake inhibitor and a sigma/5-HT_{1A} receptor agonist.[1][4][5] Investigated for its potential antidepressant-like effects, OPC-14523 has been shown in preclinical studies to produce a rapid onset of action compared to conventional antidepressants.[2][6] Its mechanism is believed to involve the combined stimulation of these receptors, influencing serotonergic neurotransmission.[2][6]

Proper preparation of stock solutions is the critical first step for ensuring reproducible and accurate results in both in vitro and in vivo experiments. This document provides detailed protocols for the solubilization, storage, and handling of **OPC-14523 hydrochloride**.

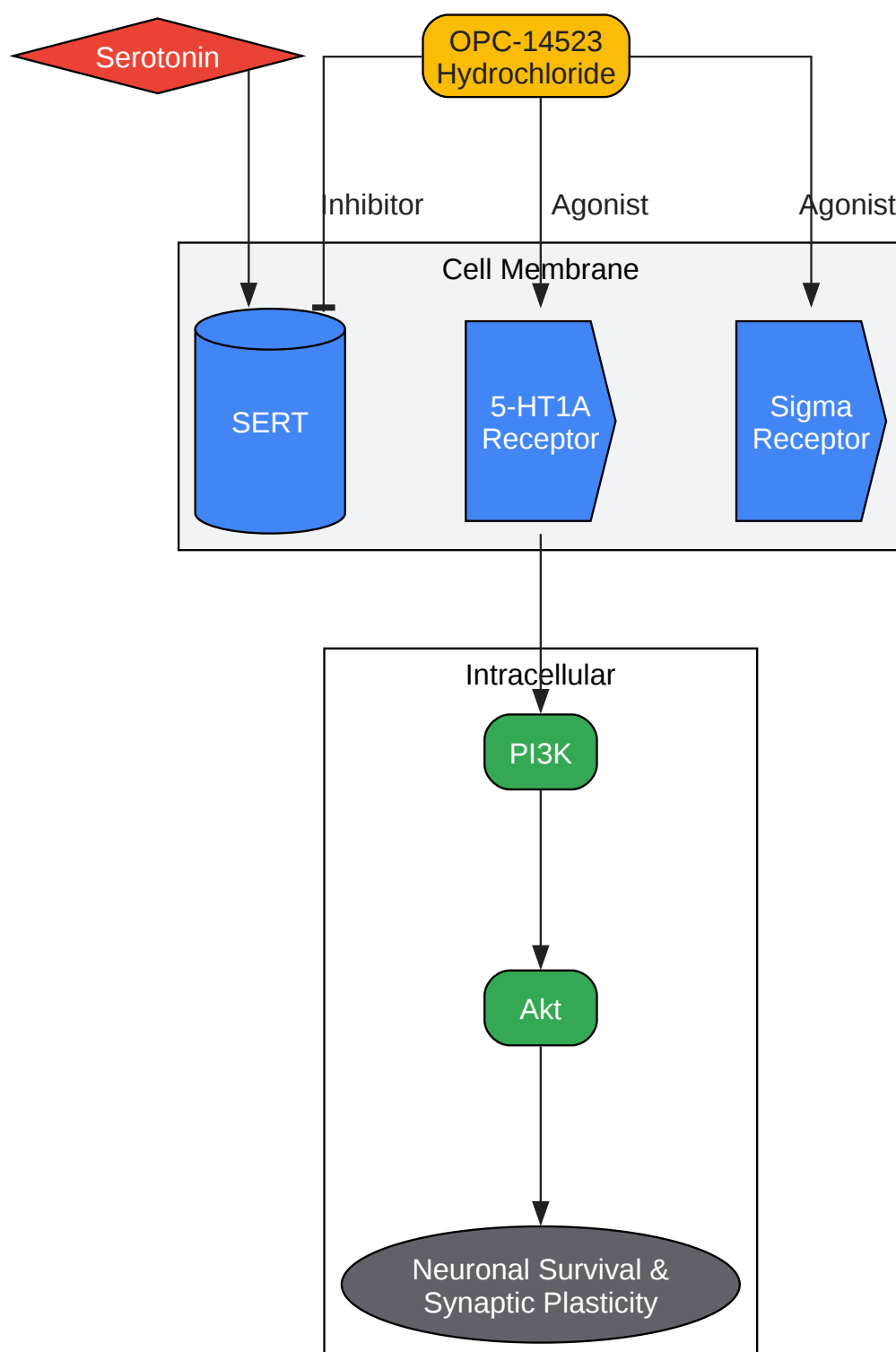
Chemical and Physical Properties

A summary of the key chemical and physical properties of **OPC-14523 hydrochloride** is provided below.

Property	Value
Chemical Name	1-{3-[4-(3-chlorophenyl)piperazin-1-yl]propyl}-5-methoxy-1,2,3,4-tetrahydroquinolin-2-one hydrochloride[7]
Molecular Formula	C ₂₃ H ₂₉ Cl ₂ N ₃ O ₂ [3][7]
Molecular Weight	450.4 g/mol [7][8][9]
CAS Number	145969-31-9[5][9]
Appearance	Crystalline solid
Purity	≥99%

Mechanism of Action & Signaling Pathway

OPC-14523 exerts its antidepressant-like effects through a combined action on multiple targets. It functions as an agonist at both sigma (σ_1 , σ_2) and serotonin 5-HT_{1a} receptors and inhibits the serotonin transporter (SERT).[1][2] The activation of the 5-HT_{1a} receptor, a G-protein coupled receptor, is linked to downstream signaling cascades, such as the PI3K/Akt pathway, which play a crucial role in promoting neuronal survival and synaptic plasticity—processes often impaired in depression.[10][11]



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Caption: Simplified signaling pathway of **OPC-14523 hydrochloride**.

Experimental Protocols

1. Solubility Data

OPC-14523 hydrochloride exhibits different solubilities depending on the solvent. It is recommended to perform a small-scale test to confirm solubility with your specific batch of the compound.

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	83.33 mg/mL[1][9]	185.01 mM[1][9]	Requires sonication. Use newly opened, anhydrous DMSO as the compound is hygroscopic.[1]
Water	5 mg/mL[1][9]	11.10 mM[1][9]	Requires sonication and warming to 60°C. [1]

2. Protocol for Preparing a High-Concentration Stock Solution in DMSO

This protocol is suitable for most in vitro cell-based assays where the final concentration of DMSO is kept below 0.1% to avoid solvent-induced artifacts.

Materials and Equipment:

- **OPC-14523 hydrochloride** powder
- Anhydrous, sterile DMSO
- Sterile conical or microcentrifuge tubes
- Analytical balance
- Vortex mixer

- Bath sonicator
- Calibrated micropipettes

Procedure:

- Calculation: Determine the required mass of **OPC-14523 hydrochloride** based on the desired stock concentration and volume.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (450.4 g/mol)} / 1000$
 - Example: For 5 mL of a 100 mM stock solution: $\text{Mass} = 100 \text{ mM} \times 5 \text{ mL} \times 450.4 / 1000 = 225.2 \text{ mg}$.
- Weighing: In a sterile environment, accurately weigh the calculated amount of powder and transfer it to a sterile tube.
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- Sonication: Place the tube in a bath sonicator for 10-15 minutes to ensure complete dissolution.^{[1][9]} The solution should be clear and free of particulates.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize freeze-thaw cycles.^[12] Store as recommended in the storage section.

3. Protocol for Preparing an Aqueous Stock Solution

This protocol is intended for applications where DMSO is not permissible, such as certain in vivo studies. Note the lower solubility in water.

Materials and Equipment:

- **OPC-14523 hydrochloride** powder
- Sterile, nuclease-free water (e.g., cell culture grade)

- Sterile conical tubes
- Analytical balance
- Vortex mixer
- Heated water bath or heating block set to 60°C
- Bath sonicator
- Sterile syringe filters (0.22 µm pore size) and syringes

Procedure:

- Calculation: Calculate the required mass of **OPC-14523 hydrochloride** for your desired aqueous concentration (max 5 mg/mL).^[1]
 - Example: For 10 mL of a 5 mg/mL stock solution: Mass = 5 mg/mL × 10 mL = 50 mg.
- Weighing: Accurately weigh the powder and transfer it to a sterile conical tube.
- Dissolution: Add the calculated volume of sterile water.
- Mixing and Heating: Vortex the solution and place it in a water bath or on a heating block at 60°C.^[1] Intermittently vortex and sonicate until the compound is fully dissolved. The solution should become clear.
- Sterilization: Once the solution has cooled to room temperature, sterilize it by passing it through a 0.22 µm syringe filter into a new sterile tube.^[1] This step is crucial for cell culture and in vivo applications.
- Aliquoting and Storage: Aliquot the sterile stock solution into single-use tubes and store immediately as recommended.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of the **OPC-14523 hydrochloride** stock solution.

Storage Temperature	Shelf Life	Recommendations
-80°C	6 Months[1][12]	Preferred for long-term storage.
-20°C	1 Month[1][12]	Suitable for short-term storage.

Important Considerations:

- Aliquot: Always aliquot stock solutions to avoid repeated freeze-thaw cycles, which can degrade the compound.[12]
- Moisture: Store solutions in tightly sealed containers, away from moisture.[1][12]
- Labeling: Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent used.

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